

Basic physical properties of 2-Piperidinol

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Compound of Interest

Compound Name: 2-Piperidinol

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An In-depth Technical Guide on the Core Physical Properties of 2-Piperidinol

This guide provides a comprehensive overview of the fundamental physical properties of **2-Piperidinol**, tailored for researchers, scientists, and professionals in drug development. It includes key quantitative data, detailed experimental protocols for property determination, and a visual representation of a common synthesis workflow.

Introduction to 2-Piperidinol

2-Piperidinol, with the chemical formula $C_5H_{11}NO$, is a heterocyclic organic compound.[1][2][3][4] Its structure consists of a six-membered piperidine ring substituted with a hydroxyl group at the second position.[1] This molecule and its derivatives are significant scaffolds in medicinal chemistry, serving as versatile building blocks for synthesizing novel therapeutic agents, including potential antimicrobial and anticancer compounds.[5] Given its role in chemical synthesis, a thorough understanding of its physical properties is essential for its handling, characterization, and application in research and development.

Core Physical Properties

The fundamental physical characteristics of **2-Piperidinol** are summarized in the table below. These properties are crucial for its storage, handling, and use in various chemical reactions.

Property	Value	Reference
Molecular Formula	C ₅ H ₁₁ NO	[1][2][3][4]
Molecular Weight	101.15 g/mol	[1][2][3][5]
Appearance	Colorless to pale yellow liquid	[1]
Melting Point	Approx. 130-131 °C	[1]
Boiling Point	Not extensively documented	[1]
Solubility	Soluble in water and many organic solvents	[1]
CAS Number	45506-41-0	[1][2][5]

Synthesis of 2-Piperidinol

One common laboratory method for the synthesis of **2-Piperidinol** is through the chemical reduction of 2-piperidone.[1] This reaction effectively converts the ketone functional group in the precursor to a hydroxyl group, yielding **2-Piperidinol**.

Caption: Workflow for the synthesis of **2-Piperidinol** from 2-Piperidone.

Experimental Protocols for Property Determination

Accurate determination of physical properties is fundamental for chemical characterization. The following sections detail standard laboratory protocols for measuring the key physical properties of **2-Piperidinol**.

Melting Point Determination

The melting point is a critical indicator of a substance's purity.[6] A sharp melting range typically signifies a pure compound, whereas impurities tend to lower and broaden the melting range.[7] The capillary method is a common and effective technique.[8]

Protocol: Capillary Method using a Thiele Tube or Digital Apparatus

- Sample Preparation: Ensure the **2-Piperidinol** sample is completely dry and, if solid, finely powdered.[\[8\]](#)[\[9\]](#)
- Loading the Capillary Tube: Press the open end of a melting point capillary tube into the sample, trapping a small amount of the substance. Tap the sealed end of the tube on a hard surface to compact the sample to a height of 2-3 mm.[\[6\]](#)[\[10\]](#)
- Apparatus Setup (Thiele Tube):
 - Attach the capillary tube to a thermometer using a small rubber band, aligning the sample with the thermometer bulb.[\[10\]](#)
 - Insert the thermometer assembly into a Thiele tube containing mineral oil, ensuring the sample is immersed in the oil.[\[9\]](#)[\[11\]](#)
 - Heat the side arm of the Thiele tube gently with a microburner. The convection of the oil will ensure even heating.[\[9\]](#)
- Apparatus Setup (Digital Apparatus - e.g., DigiMelt):
 - Insert the packed capillary tube into the heating block of the apparatus.[\[7\]](#)
 - Set the desired heating parameters. For an unknown melting point, a rapid initial heating rate (10-20 °C/min) can be used to find an approximate range.[\[7\]](#)
- Measurement:
 - Heat the sample rapidly to about 15-20 °C below the expected melting point, then slow the heating rate to 1-2 °C per minute for an accurate measurement.[\[9\]](#)[\[10\]](#)
 - Record the temperature at which the first drop of liquid appears (the beginning of the melting range).[\[10\]](#)
 - Record the temperature at which the entire sample has completely melted into a transparent liquid (the end of the melting range).[\[10\]](#)
- Safety: Do not attempt to rapidly cool hot glassware with water, as this can cause it to crack.[\[9\]](#)

Caption: Experimental workflow for melting point determination.

Boiling Point Determination

The boiling point is the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure.^[12] It is a key physical constant for characterizing volatile liquids.^[13] The micro-boiling point method using a Thiele tube is suitable for small sample volumes.^[11]^[14]

Protocol: Micro-Boiling Point Method

- Sample Preparation: Place a few milliliters of the liquid **2-Piperidinol** into a small test tube or fusion tube.^[12]^[15]
- Capillary Tube Insertion: Place a melting point capillary tube, sealed at one end, into the test tube with the open end down.^[15]
- Apparatus Setup:
 - Attach the test tube to a thermometer.
 - Insert the assembly into a Thiele tube or another heating bath (e.g., an aluminum block on a hot plate).^[11]^[15]
- Heating and Observation:
 - Heat the apparatus gently.^[14] As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
 - Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tube. This indicates the sample's vapor is escaping.^[14]
- Measurement:
 - Remove the heat source and allow the apparatus to cool slowly.^[11]
 - The stream of bubbles will slow and eventually stop. The boiling point is the temperature at which the liquid is drawn up into the capillary tube.^[11]^[14]

- Record this temperature.

Density Determination

Density is an intrinsic property defined as the mass of a substance per unit volume ($d = m/V$). [16][17] It is temperature-dependent, so the temperature at which the measurement is taken should always be recorded.[16]

Protocol: Mass and Volume Measurement

- Mass Measurement:
 - Place a clean, dry graduated cylinder or volumetric flask on an electronic balance and tare (zero) the balance.[16][18]
 - Alternatively, record the mass of the empty container.
- Volume Measurement:
 - Carefully add a known volume of liquid **2-Piperidinol** to the graduated cylinder. Read the volume from the bottom of the meniscus.[18]
- Final Mass Measurement:
 - Place the graduated cylinder containing the liquid onto the tared balance and record the mass of the liquid.[18]
 - If the empty container's mass was recorded initially, subtract it from the combined mass of the container and liquid to find the liquid's mass.
- Calculation:
 - Calculate the density using the formula: $\text{Density} = \text{Mass} / \text{Volume}$. [17]
 - Repeat the measurement multiple times and average the results to improve accuracy.[18]

Solubility Determination

Solubility is the maximum amount of a solute that can dissolve in a given amount of solvent at a specific temperature.^[19] A qualitative assessment can determine if a substance is soluble, while quantitative methods measure the exact solubility.

Protocol: Qualitative and Semi-Quantitative Determination

- Solvent Preparation: Measure a specific volume (e.g., 10 mL) of the chosen solvent (e.g., water, ethanol) into a test tube. Record the initial temperature.^[19]
- Solute Addition:
 - Weigh a known mass of **2-Piperidinol**.
 - Add a small, spatula-tip amount of the solute to the solvent.^[19]
- Dissolution: Stopper the test tube and shake to facilitate dissolution. Avoid warming the tube with your hands, as temperature affects solubility.^[19]
- Observation:
 - If the solute dissolves completely, the substance is soluble in that solvent.^[20]
 - Continue adding small, known amounts of the solute, shaking after each addition, until the solute no longer dissolves and a small amount of solid remains at the bottom.^[19]
- Calculation (Semi-Quantitative):
 - Weigh the remaining, undissolved solute.
 - Subtract the mass of the remaining solute from the initial total mass added to determine the mass of solute that dissolved in the specific volume of the solvent at that temperature.^[19]
 - Express solubility in terms of grams per 100 mL or other standard units.

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